

# Unveiling 4-Hydroxynicotinic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 4-Hydroxynicotinic acid

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This technical guide provides a comprehensive overview of **4-Hydroxynicotinic acid**, a molecule of interest for researchers and professionals in the fields of chemistry and drug development. This document outlines its fundamental molecular properties, detailed experimental protocols for its synthesis and analysis, and a visual representation of the synthetic workflow.

## Core Molecular Data

A summary of the key quantitative data for **4-Hydroxynicotinic acid** is presented below, offering a clear comparison of its essential properties.

Property	Value	Source
Molecular Formula	C6H5NO3	[1][2][3]
Molecular Weight	139.11 g/mol	[1][2][3]
CAS Number	609-70-1	[2][3]
Melting Point	257 °C	[4]

## Experimental Protocols

## Synthesis of 4-Hydroxynicotinic Acid

A common method for the synthesis of **4-Hydroxynicotinic acid** (4-HNA) is through the hydrolysis of 4-chloronicotinic acid.<sup>[5]</sup> The following protocol is a representative example:

Materials:

- 4-chloronicotinic acid
- Methanol (MeOH)

Procedure:

- Dissolve 4-chloronicotinic acid in methanol.
- Heat the solution to induce hydrolysis. The specific temperature and reaction time may need to be optimized depending on the scale and equipment.
- After the reaction is complete, cool the solution to allow for the precipitation of **4-Hydroxynicotinic acid**.
- Purify the crude product by recrystallization from methanol to obtain 4-HNA of high purity.<sup>[5]</sup>
- The chemical purity of the final compound should be verified by solution NMR to ensure no impurities are detected.<sup>[5]</sup>

## Analytical Methodologies

The characterization of **4-Hydroxynicotinic acid** and its various crystalline forms (polymorphs) is crucial for understanding its physical and chemical properties. The following techniques are commonly employed:

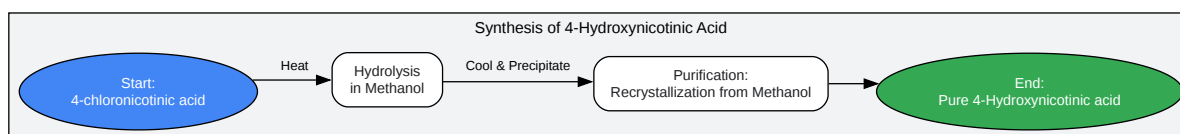
- **Differential Scanning Calorimetry (DSC):** This thermoanalytical technique is used to study the thermal behavior of 4-HNA polymorphs and hydrates. It can identify phase transitions, such as melting and transformations between different crystalline forms upon heating.<sup>[5]</sup>
- **Hot-Stage Microscopy (HSM):** HSM allows for the visual observation of thermal transitions in real-time. It is particularly useful for observing solid-to-solid phase transitions between

different polymorphs of 4-HNA.[5]

- Thermogravimetric Analysis (TGA): TGA measures the change in mass of a sample as a function of temperature. This method is used to determine the dehydration temperatures of 4-HNA hydrates and to study their thermal stability.[5]
- Gravimetric Method for Solubility Determination: The solubility of 4-HNA in various solvents, such as water and ethanol, can be determined over a range of temperatures using the gravimetric method. This involves preparing a saturated solution at a specific temperature, evaporating the solvent from a known volume of the solution, and weighing the remaining solid.[6]

## Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **4-Hydroxynicotinic acid**.



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- To cite this document: BenchChem. [Unveiling 4-Hydroxynicotinic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198600#4-hydroxynicotinic-acid-molecular-weight-and-formula]

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